

Application of Gemini Surfactants in Enhanced Oil Recovery: Application Notes and Protocols

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Compound of Interest

Compound Name: *Gemini*

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Introduction

Gemini surfactants, characterized by their unique structure of two hydrophilic head groups and two hydrophobic tails linked by a spacer, have emerged as highly effective agents in enhanced oil recovery (EOR).^{[1][2]} Their superior physicochemical properties compared to conventional monomeric surfactants, such as exceptionally low critical micelle concentration (CMC) and high efficiency in reducing interfacial tension (IFT), make them promising candidates for mobilizing residual oil trapped in reservoirs.^{[1][2][3]} These surfactants function through multiple mechanisms, including ultra-low IFT reduction, wettability alteration of reservoir rock, and improved mobility control, leading to significant increases in oil recovery.^[4] This document provides detailed application notes and experimental protocols for utilizing **Gemini** surfactants in EOR research.

Mechanisms of Enhanced Oil Recovery by Gemini Surfactants

Gemini surfactants enhance oil recovery through a combination of synergistic mechanisms:

- **Interfacial Tension (IFT) Reduction:** **Gemini** surfactants are highly efficient at reducing the IFT between oil and water to ultra-low levels (on the order of 10^{-3} mN/m).^{[5][6]} This

reduction in interfacial forces lowers the capillary pressure that traps oil droplets within the pore throats of the reservoir rock, allowing for their mobilization and displacement.[7][8]

- **Wettability Alteration:** Reservoir rocks are often oil-wet, which hinders the displacement of oil by water. **Gemini** surfactants can adsorb onto the rock surface, altering its wettability from oil-wet to water-wet.[3][4] This change facilitates the stripping of the oil film from the rock surface and improves the sweep efficiency of the injected fluid.
- **Emulsification:** **Gemini** surfactants can form stable emulsions of oil in water, which helps to transport the mobilized oil through the porous media to the production well.[4][6]
- **Viscosity Enhancement:** At certain concentrations, **Gemini** surfactants can form worm-like micelles, which significantly increase the viscosity of the injection fluid.[4] This improved viscosity provides better mobility control, preventing the injected fluid from bypassing the oil (viscous fingering) and leading to a more efficient displacement.[4]

Data Presentation: Performance of Gemini Surfactants in EOR

The following tables summarize key performance indicators of various **Gemini** surfactants in enhanced oil recovery applications, compiled from multiple studies.

Table 1: Interfacial Tension (IFT) Reduction and Critical Micelle Concentration (CMC)

Gemini Surfactant Type	Spacer Group	Hydrophobic Chain Length	CMC (mol/L)	IFT vs. Crude Oil (mN/m)	Reference Conditions
Cationic Quaternary Ammonium	-(CH ₂) ₄ -	C ₁₄	-	Ultra-low	-
Cationic Quaternary Ammonium	-(CH ₂) ₄ -	C ₁₆	-	Ultra-low	-
Cationic-Anionic Mixture (CD3N-12/AES)	-	C ₁₂ (cationic)	-	1.84 x 10 ⁻³	200 mg/L total surfactant, high salinity
Sulfonic acid-based Gemini / Bisquaternary ammonium salt	-	-	-	1 x 10 ⁻³	-
Anionic Gemini	-	-	-	10 ⁻³ order	Salinity > 30,000 mg/L
Locally Synthesized Gemini	-	-	-	0.12	0.0005 wt% concentration

Table 2: Oil Recovery Performance in Core Flooding Experiments

Gemini Surfactant System	Reservoir Type	Incremental Oil Recovery (% OOIP)	Experimental Conditions
Gemini Surfactant-based Nanoemulsions	Sandstone	21 - 27	Tertiary recovery mode
Dual-Surfactant Systems (nonionic/cationic)	-	70 - 80 (spontaneous imbibition)	-
Cationic Gemini Surfactant	Indiana Limestone	20	Core flooding experiment
Gemini Surfactant / Polymer / Nanoparticle (SPN)	-	21 - 27	Nanoemulsion flooding
Anionic Gemini Surfactant (GBS)	-	8.31 (compared to water flooding)	0.3% mass concentration

Experimental Protocols

This section provides detailed methodologies for key experiments to evaluate the effectiveness of **Gemini** surfactants for EOR.

Measurement of Interfacial Tension (IFT)

Objective: To determine the effectiveness of a **Gemini** surfactant solution in reducing the IFT between crude oil and brine.

Apparatus: Spinning Drop Tensiometer (e.g., TX500C).[\[5\]](#)

Materials:

- **Gemini** surfactant solution of desired concentration in brine.
- Crude oil from the target reservoir.
- High-purity water for cleaning.

- Appropriate organic solvent for cleaning (e.g., toluene).

Protocol:

- **Cleaning:** Thoroughly clean the capillary tube of the spinning drop tensiometer with a suitable solvent and then with high-purity water to ensure no contaminants are present. Dry the tube completely.
- **Sample Loading:** Fill the capillary tube with the **Gemini** surfactant solution (the denser phase).
- **Oil Droplet Injection:** Inject a small droplet of the crude oil into the center of the capillary tube using a microsyringe.
- **Rotation:** Begin rotating the capillary tube. The centrifugal force will cause the oil droplet to elongate.
- **Equilibration and Measurement:** Increase the rotational speed (e.g., to 6000 rpm) and allow the system to reach equilibrium at the desired temperature (e.g., 60°C).^[5] The shape of the elongated droplet is captured by a camera and analyzed by the accompanying software to calculate the IFT based on Vonnegut's equation.
- **Data Recording:** Record the IFT value once it stabilizes. Repeat the measurement multiple times to ensure reproducibility.^[5]

Core Flooding Test for Oil Recovery Evaluation

Objective: To quantify the incremental oil recovery by injecting a **Gemini** surfactant solution into a core sample saturated with oil and brine.

Apparatus:

- Core flooding system (including pumps, core holder, pressure transducers, fraction collector).
- Sandstone or carbonate core plugs from the reservoir of interest.
- Hassler-type core holder.

Materials:

- Crude oil.
- Synthetic brine mimicking reservoir formation water.
- **Gemini** surfactant solution at the desired concentration.
- Chase water (brine or polymer solution).

Protocol:

- Core Preparation:
 - Clean the core plug using appropriate solvents (e.g., toluene, methanol) to remove any residual hydrocarbons and salts.
 - Dry the core in an oven until a constant weight is achieved.
 - Measure the core's dimensions (length and diameter) and dry weight.
 - Saturate the core with brine under vacuum to determine its pore volume and porosity.
- Initial Saturation:
 - Mount the core in the core holder and apply confining pressure.
 - Inject brine into the core until the pressure drop across the core stabilizes.
 - Inject crude oil into the core at a low flow rate to displace the brine until no more brine is produced. This establishes the initial oil saturation (S_{oi}).
 - Age the core at reservoir temperature for a period (e.g., 24 hours) to allow for wettability restoration.^[5]
- Water Flooding (Secondary Recovery):
 - Inject brine into the core at a constant rate (e.g., 0.2 mL/min) to simulate secondary recovery.^[5]

- Continue injection until no more oil is produced, and the pressure drop stabilizes. The oil produced during this stage is the secondary recovery. The remaining oil saturation is the residual oil saturation after water flooding (Sorw).
- **Gemini** Surfactant Flooding (Tertiary Recovery):
 - Inject a slug of the **Gemini** surfactant solution (e.g., 0.5 to 2.0 pore volumes) into the core at the same injection rate.
 - Collect the effluent in a fraction collector and measure the volume of oil and water produced.
- Chase Water Injection:
 - Following the surfactant slug, inject chase water (brine or a polymer solution) to push the surfactant slug and the mobilized oil bank through the core.
 - Continue injection until no more oil is produced.
- Calculation of Oil Recovery:
 - Calculate the secondary oil recovery as a percentage of the original oil in place (OOIP).
 - Calculate the tertiary oil recovery (from surfactant flooding) as a percentage of the OOIP.

Wettability Alteration Assessment (Contact Angle Measurement)

Objective: To determine the effect of **Gemini** surfactant adsorption on the wettability of a reservoir rock surface.

Apparatus:

- Goniometer or contact angle measurement device.
- Polished rock substrate (e.g., quartz or calcite slide) representing the reservoir rock.

Materials:

- Crude oil.
- Synthetic brine.
- **Gemini** surfactant solution.

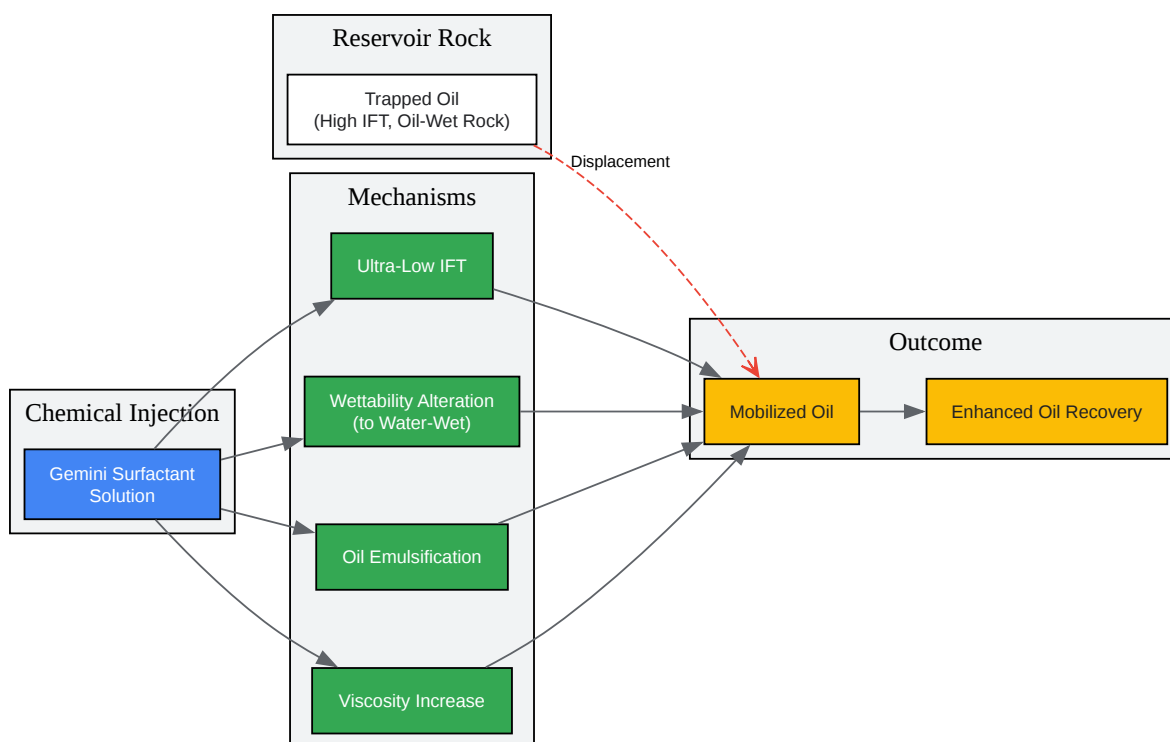
Protocol:

- Substrate Preparation:
 - Clean the rock substrate thoroughly.
 - Saturate the substrate with brine.
- Aging in Crude Oil:
 - Immerse the brine-saturated substrate in crude oil and age it at reservoir temperature for a specified period to render it oil-wet.
- Initial Contact Angle Measurement:
 - Place the aged, oil-wet substrate in a cuvette filled with brine.
 - Place a small droplet of crude oil on the surface of the substrate.
 - Measure the contact angle between the oil droplet and the rock surface through the brine phase. A high contact angle ($>90^\circ$) indicates oil-wet conditions.
- Surfactant Treatment:
 - Immerse the aged substrate in the **Gemini** surfactant solution for a specific period to allow for surfactant adsorption.
- Final Contact Angle Measurement:
 - Rinse the substrate gently with brine to remove excess surfactant.
 - Place the treated substrate in a cuvette filled with brine.

- Place a new oil droplet on the surface and measure the contact angle again. A significant decrease in the contact angle (towards $<90^\circ$) indicates a shift towards water-wet conditions.

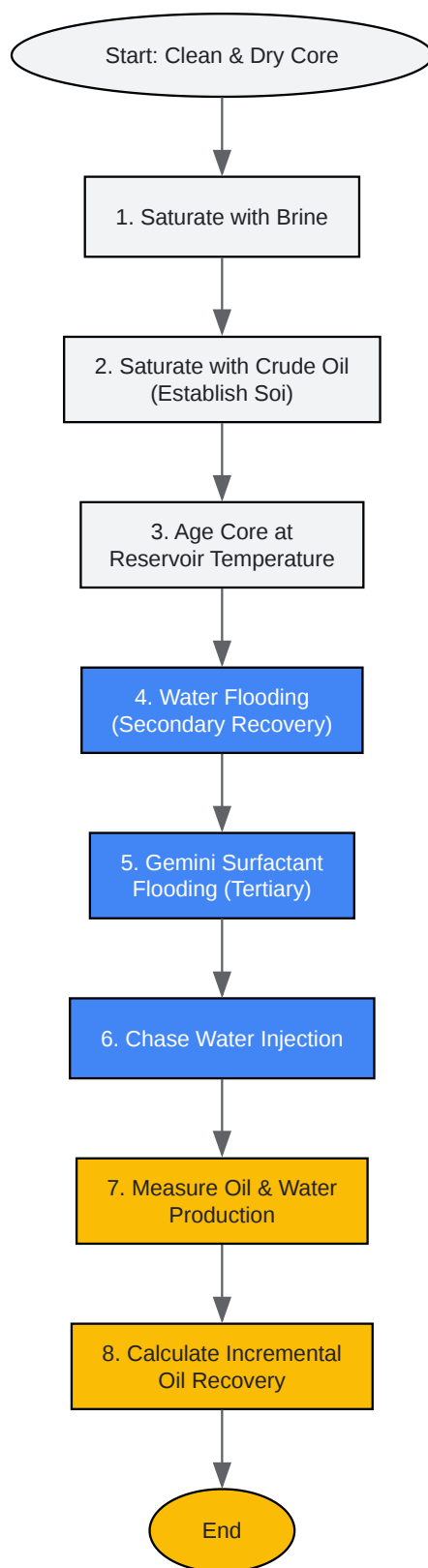
Visualizations

The following diagrams illustrate the key mechanisms and workflows described in these application notes.



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Caption: Mechanism of Enhanced Oil Recovery using **Gemini** Surfactants.



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Caption: Experimental Workflow for Core Flooding Test.

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